

safety, handling, and toxicity information for 3-Chloro-5-iodophenol

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Compound of Interest

Compound Name: 3-Chloro-5-iodophenol

Cat. No.: B1424305

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An In-Depth Technical Guide to the Safety, Handling, and Toxicity of **3-Chloro-5-iodophenol**

Introduction

3-Chloro-5-iodophenol is a halogenated aromatic compound utilized as a key intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical and agrochemical industries. Its unique substitution pattern, featuring both chlorine and iodine atoms on a phenol ring, makes it a versatile building block. However, this reactivity also necessitates a thorough understanding of its toxicological profile and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the known hazards, safe handling procedures, and emergency responses associated with **3-Chloro-5-iodophenol**, grounded in authoritative data to ensure the safety of laboratory personnel and the integrity of research outcomes.

Section 1: Chemical Identity and Physicochemical Properties

A foundational aspect of safe chemical handling is the unambiguous identification of the substance and a clear understanding of its physical properties. These characteristics influence its behavior under various laboratory conditions, affecting storage, handling, and emergency response strategies.

Table 1: Chemical and Physical Properties of **3-Chloro-5-iodophenol**

Property	Value	Source
IUPAC Name	3-chloro-5-iodophenol	[1]
CAS Number	861347-86-6	[1][2]
Molecular Formula	C ₆ H ₄ ClIO	[1][2][3]
Molecular Weight	254.45 g/mol	[1][2]
Physical Form	Solid	
Melting Point	60 °C	[4]
Storage Temperature	Room Temperature (2-8°C recommended for long-term stability)	[2][4]
Solubility	Insoluble in water.	[5]
Octanol/Water Partition Coefficient (LogP)	2.65 - 2.8	[1][2]

Section 2: Hazard Identification and Classification

3-Chloro-5-iodophenol is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation. The causality behind this classification stems from the compound's ability to interact with biological tissues, leading to irritation, damage, and systemic toxicity if absorbed.

GHS Classification

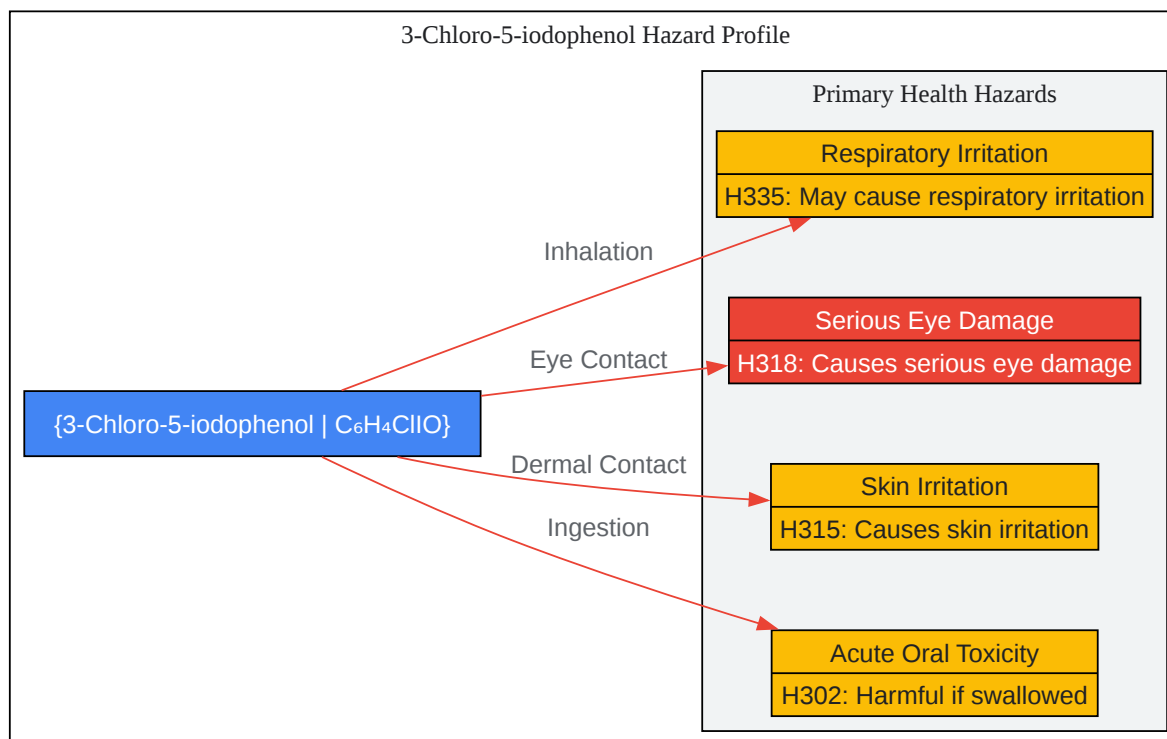
The compound is categorized with multiple hazard statements, indicating a significant risk profile that demands careful management.[1]

Table 2: GHS Hazard Identification for **3-Chloro-5-iodophenol**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.[1]
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage (Category 1)	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage.[1]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[1]

Visualizing the Hazard Profile

The following diagram illustrates the primary hazards associated with **3-Chloro-5-iodophenol**, providing an immediate visual reference for laboratory personnel.



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Caption: Primary GHS health hazards of **3-Chloro-5-iodophenol**.

Section 3: Toxicological Profile

While specific toxicological studies on **3-Chloro-5-iodophenol** are not extensively published, its profile can be inferred from its GHS classification and data on structurally related chlorophenols.[6] The toxicity is driven by the phenolic hydroxyl group and the halogen substituents, which can interfere with cellular processes.

- Acute Toxicity: The compound is confirmed to be harmful if swallowed (Acute Toxicity, Category 4).[1] Ingestion can lead to symptoms such as abdominal pain, nausea, and

vomiting.[5]

- **Skin and Eye Irritation:** As a phenol derivative, it is a known skin irritant and can cause severe, potentially irreversible damage to the eyes (Category 1).[1][5] The corrosive nature of its interaction with eye tissue necessitates immediate and thorough rinsing upon any contact.
- **Respiratory Irritation:** Inhalation of dust or powder may cause irritation to the upper respiratory tract.[1][5]
- **Systemic Effects:** While specific data is limited, chronic exposure to chlorophenols, in general, has been associated with potential liver and kidney damage.[5][7][8] The liver is a primary target for chlorophenol toxicity in animal studies.[6]

Section 4: Safe Handling and Storage Protocols

A self-validating safety protocol relies on a multi-layered approach, combining engineering controls, administrative procedures, and personal protective equipment (PPE). This ensures that a failure in one layer is compensated by others.

Engineering Controls

The primary line of defense is to minimize exposure at the source.

- **Ventilation:** All handling of solid **3-Chloro-5-iodophenol** should be conducted in a certified chemical fume hood to control airborne dust and potential vapors.[9][10]
- **Isolation:** When possible, designate specific areas for handling this compound to prevent cross-contamination.

Personal Protective Equipment (PPE)

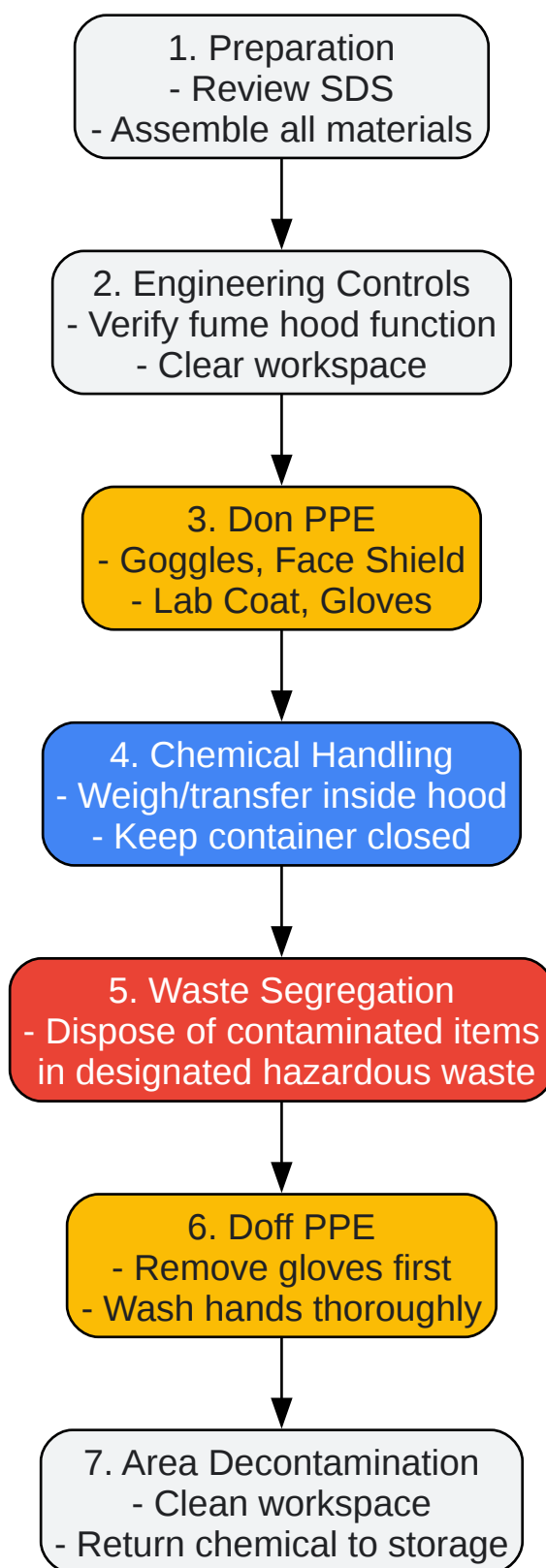
PPE is the final barrier between the researcher and the chemical. The selection must be based on a thorough risk assessment.

Table 3: Recommended Personal Protective Equipment

Body Part	PPE Specification	Rationale and Field Insight
Eyes/Face	Chemical safety goggles and a face shield. [9] [11]	Goggles provide a seal against dust and splashes. A face shield is mandatory when handling larger quantities or when there is a significant splash risk, protecting the entire face from corrosive damage. [11]
Hands	Chemical-resistant gloves (e.g., Nitrile or Neoprene). [9] [11]	Double-gloving can be employed for added protection during prolonged handling. Check for perforations before use. Always wash hands thoroughly after removing gloves. [9]
Body	A flame-resistant lab coat, fully buttoned. Chemical-resistant apron for larger quantities.	Protects skin and personal clothing from contamination. [9] [11] Long pants and closed-toe shoes are mandatory in the laboratory. [11]
Respiratory	A NIOSH-approved respirator with appropriate cartridges for organic vapors/acid gases may be required if engineering controls are insufficient or during spill cleanup. [9] [10]	This is typically not required if work is performed within a functioning chemical fume hood but is essential for emergency situations.

Safe Handling Workflow

Adherence to a standardized workflow minimizes the risk of accidental exposure.



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Caption: Standard workflow for safely handling **3-Chloro-5-iodophenol**.

Storage Requirements

- Store in a tightly closed container in a dry, well-ventilated area.^[9]
- Keep away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.^{[5][12]}
- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

Section 5: Emergency Procedures

A prepared response is critical to mitigating the consequences of an accident. All personnel must be familiar with these procedures and the location of emergency equipment.

First Aid Measures

Immediate action is crucial to prevent serious injury.

Table 4: First Aid for Exposure to **3-Chloro-5-iodophenol**

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [10] Remove contact lenses if present and easy to do. Seek immediate medical attention. [10]
Skin Contact	Immediately remove all contaminated clothing. [10] Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. [10] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor if you feel unwell.
Ingestion	Do NOT induce vomiting. [10] Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. [10]

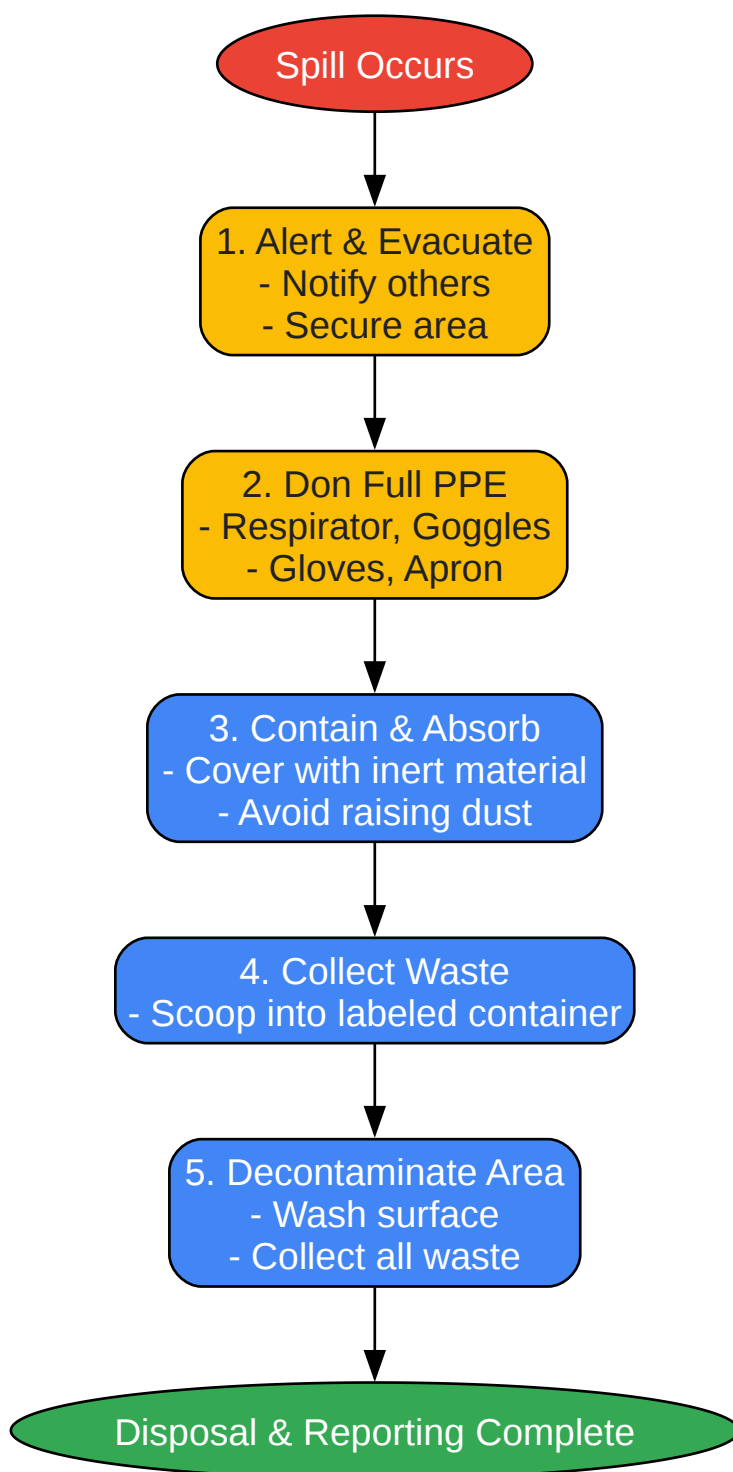
Spill Management Protocol

A systematic approach to spill cleanup prevents further contamination and exposure.

Step-by-Step Spill Cleanup Procedure:

- **Evacuate and Alert:** Immediately alert personnel in the vicinity and evacuate the immediate area.
- **Secure the Area:** Restrict access to the spill area. Ensure ventilation is adequate (fume hood).
- **Don PPE:** Wear the appropriate PPE as described in Section 4.2, including respiratory protection if the spill is large or outside a fume hood.

- **Contain and Absorb:** For small spills, gently cover with an inert absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials.
- **Collect Waste:** Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.^[12] Avoid generating dust.^[12]
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.
- **Dispose:** Dispose of all contaminated materials according to institutional and local regulations.
- **Report:** Report the incident to the laboratory supervisor or safety officer.



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Caption: Step-by-step workflow for responding to a chemical spill.

Section 6: Disposal and Environmental Considerations

Proper disposal is a legal and ethical responsibility to protect human health and the environment.

- Waste Disposal: Chemical waste generators must classify discarded chemicals to determine if they are hazardous waste.[10] **3-Chloro-5-iodophenol** and any materials contaminated with it must be disposed of as hazardous waste.[13]
 - Collect in a designated, properly labeled, and sealed container.[13][14]
 - Never dispose of this chemical down the drain or in the regular trash.[13]
 - Consult with your institution's Environmental Health and Safety (EHS) department for specific collection and disposal procedures.[13]
- Environmental Fate: While specific data is scarce, halogenated phenols can be persistent in the environment and are noted as being toxic to aquatic life.[15] Therefore, preventing any release into the environment is critical.

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